

A Technical Guide to Alpha-D-Altropyranose

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Alpha-D-Altropyranose*

CAS No.: 7282-80-6

Cat. No.: B15175280

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **Alpha-D-Altropyranose**, a rare aldohexose sugar. It covers its fundamental chemical and physical properties, its relationship to other monosaccharides, and detailed experimental protocols for its analysis. This guide is intended to serve as a foundational resource for professionals engaged in carbohydrate research and drug development.

Core Chemical Identifiers and Properties

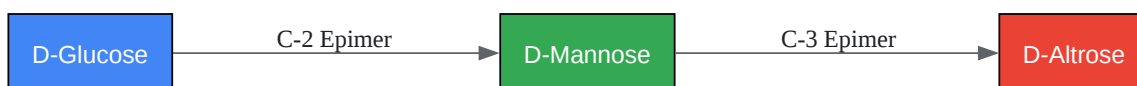
Alpha-D-Altropyranose is the pyranose (six-membered ring) form of D-Altrose with an alpha configuration at the anomeric C-1 carbon. D-Altrose is classified as an "unnatural" monosaccharide, as it is not commonly found in nature; however, its L-enantiomer, L-Altrose, has been isolated from the bacterium *Butyrivibrio fibrisolvens*.^[1] As a C-3 epimer of D-Mannose, its unique stereochemistry makes it a subject of interest in stereoselective synthesis and metabolic studies.^[1]

Quantitative data and key identifiers for **Alpha-D-Altropyranose** are summarized in the table below.

Property	Value	Source
CAS Number	7282-80-6	[2]
Molecular Formula	C ₆ H ₁₂ O ₆	[2]
Molecular Weight	180.16 g/mol	[2]
Exact Mass	180.06338810 Da	[2]
IUPAC Name	(2S,3S,4R,5S,6R)-6-(hydroxymethyl)oxane-2,3,4,5-tetrol	[2]
Synonyms	Alpha-D-Altrose	[2]
Physical State	Solid	[3]
Solubility	Soluble in water, practically insoluble in methanol.[1]	

Stereochemical Relationships

Altrose is an aldohexose, stereochemically distinguished from other common hexoses like glucose and mannose by the orientation of its hydroxyl groups. The following diagram illustrates the epimeric relationships between D-Glucose, D-Mannose, and D-Altrose.



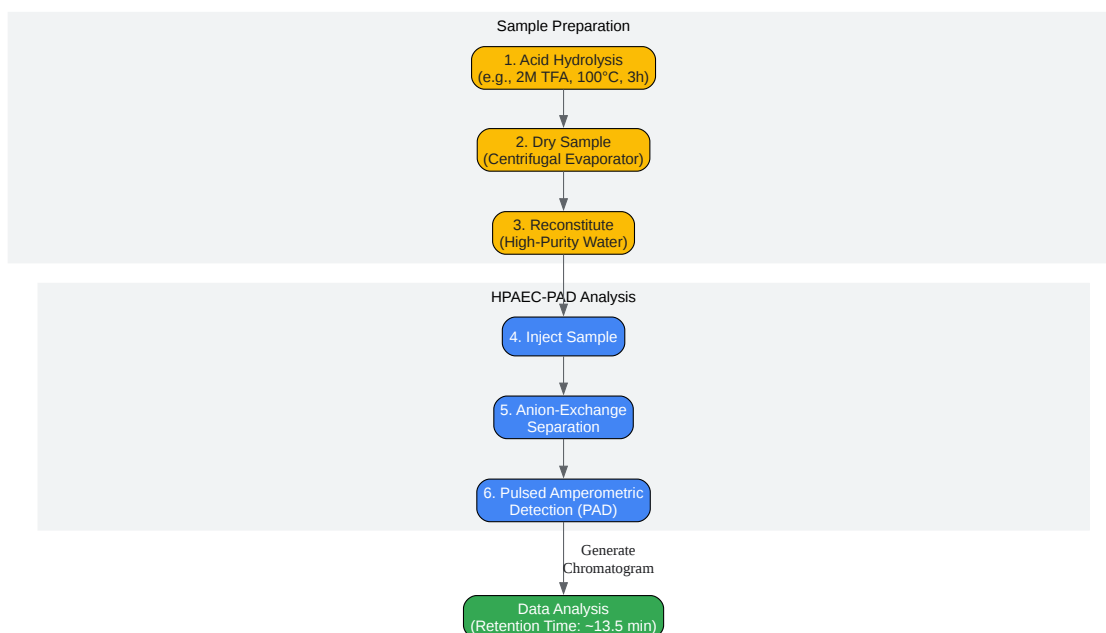
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Epimeric relationship of D-Altrose to D-Mannose and D-Glucose.

Experimental Protocols

Due to its structural similarity to other hexoses, established analytical techniques for monosaccharides can be adapted for **Alpha-D-Altropyranose**. Below are detailed protocols for its analysis via High-Performance Anion-Exchange Chromatography and for its use in metabolic tracing studies.

High-Performance Anion-Exchange Chromatography with Pulsed Amperometric Detection (HPAEC-PAD) is a highly sensitive method for the direct analysis of underivatized carbohydrates. At high pH, the hydroxyl groups of sugars become partially ionized, permitting separation on an anion-exchange column.



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Workflow for the analysis of D-Altrose using HPAEC-PAD.

Methodology:

- Sample Preparation (for complex carbohydrates):
 - Acid Hydrolysis: To release monosaccharides from glycoproteins or polysaccharides, hydrolyze the sample using 2 M trifluoroacetic acid (TFA) at 100°C for 3 hours.[4]
 - Drying: Remove TFA by drying the hydrolysates in a centrifugal evaporator.[4]
 - Reconstitution: Reconstitute the dried sample in a known volume of high-purity water suitable for injection.[4]
- HPAEC-PAD System and Conditions:

- HPLC System: An ion chromatography system equipped with a pulsed amperometric detector.[4]
- Column: A high-performance anion-exchange column (e.g., Dionex CarboPac™ series).
- Mobile Phase A: High-purity water.
- Mobile Phase B: 200 mM Sodium Hydroxide (NaOH).
- Mobile Phase C: 1 M Sodium Acetate (NaOAc) in 200 mM NaOH.
- Gradient:
 - 0-20 min: 100% B (isocratic elution for simple sugars).
 - 20.1-40 min: Linear gradient from 0% to 100% C (for eluting more complex or acidic sugars).
 - 40.1-50 min: Column re-equilibration with 100% B.
- Flow Rate: 0.5 mL/min.
- Detection: Pulsed Amperometry using a gold working electrode with a standard quadruple-potential waveform.

This protocol provides a framework for tracing the metabolic fate of D-Altrose in a cell culture model using a stable isotope-labeled form.[5]

Methodology:

- Cell Culture and Acclimatization:
 - Culture cells to approximately 70-80% confluency in standard growth medium.
 - 24 hours prior to the experiment, switch the cells to a glucose-free medium supplemented with the desired concentration of unlabeled D-Altrose. This step adapts the cells to utilize D-Altrose as a primary carbon source.[5]

- Isotopic Labeling:
 - Prepare a labeling medium by supplementing the glucose-free base medium with [U- $^{13}\text{C}_6$]-D-Altrose at the same concentration used for acclimatization.[5]
 - Aspirate the acclimatization medium, wash cells once with sterile PBS, and add the pre-warmed ^{13}C -labeling medium.
 - Incubate for a defined time course (e.g., 0, 1, 4, 8, 24 hours) to monitor the dynamic incorporation of the ^{13}C label into downstream metabolites.[5]
- Metabolite Extraction:
 - At each time point, rapidly aspirate the labeling medium.
 - Wash the cell monolayer twice with ice-cold PBS.[5]
 - Immediately add 1 mL of ice-cold 80% methanol to each well to quench all enzymatic activity.[5]
 - Scrape the cells and collect the lysate into a microcentrifuge tube.
 - Vortex vigorously and incubate at -80°C for at least 30 minutes to precipitate proteins.[5]
 - Centrifuge at $>16,000 \times g$ for 15 minutes at 4°C . [5]
 - Collect the supernatant, which contains the polar metabolites, for analysis by LC-MS or GC-MS.

Data Presentation

Effective analysis requires precise quantification of experimental results. The tables below serve as templates for presenting data from the protocols described above.

Table 1: HPLC Retention Time Data Data adapted from a study separating D-aldohehexoses on an anion-exchange stationary phase.[4]

Monosaccharide	Retention Time (minutes)
D-Allose	12.8
D-Altrose	13.5
D-Glucose	14.5
D-Mannose	15.2
D-Galactose	17.5

Table 2: Example Isotopic Enrichment Data from Metabolic Tracing Hypothetical data based on expected metabolic pathways.[5]

Metabolite	Control (% ^{13}C Enrichment)	[U- $^{13}\text{C}_6$]-D-Altrose (% ^{13}C Enrichment)	Putative Pathway
D-Altrose-6-Phosphate	< 1%	85%	Initial Phosphorylation
Fructose-6-Phosphate	< 1%	10%	Glycolysis
6-Phosphogluconate	< 1%	5%	Pentose Phosphate Pathway

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References

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- [5. benchchem.com \[benchchem.com\]](#)
- To cite this document: BenchChem. [A Technical Guide to Alpha-D-Altropyranose]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15175280/docs#a-technical-guide-to-alpha-d-altropyranose\]](https://www.benchchem.com/product/b15175280/docs#a-technical-guide-to-alpha-d-altropyranose)

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